

Essential Safety and Operational Guidance for 2-Bromo-6-phenoxyppyridine

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Compound of Interest

Compound Name: **2-Bromo-6-phenoxyppyridine**

Cat. No.: **B189388**

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For Immediate Use by Laboratory Personnel

This document provides critical safety and logistical information for the handling and disposal of **2-Bromo-6-phenoxyppyridine** (CAS No. 83247-00-1). All personnel must review and understand these procedures before commencing any work with this compound.

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment is mandatory when handling **2-Bromo-6-phenoxyppyridine**. This guidance is based on established safety protocols for handling similar chemical compounds.

Body Part	Recommended Protection	Specification/Standard	Rationale
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield is required if there is a risk of splashing.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.	Protects against potential eye contact which may cause irritation. [1]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A fully-buttoned, chemical-resistant lab coat.	Inspect gloves for degradation or punctures before use.	Prevents skin contact, which may cause irritation. [2] Contaminated work clothing should not be allowed out of the workplace. [2]
Respiratory	Use in a well-ventilated area or under a certified chemical fume hood. [2] If ventilation is inadequate or for spill cleanup, a NIOSH/MSHA-approved respirator is necessary. [2]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.	Minimizes inhalation of dust or vapors, which can cause respiratory tract irritation. [2]
Body	Long-sleeved clothing or a lab coat should be worn. [3] [4]	Protective clothing should prevent skin exposure. [2]	Provides an additional barrier against accidental skin contact.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to minimize exposure and ensure the safe handling of **2-Bromo-6-phenoxyypyridine**.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[3]
- Conduct all handling, weighing, and transferring of the compound within a certified chemical fume hood to ensure adequate ventilation.[3][2]
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials readily available.

2. Handling:

- Avoid all personal contact, including inhalation and contact with skin and eyes.[1][2]
- Avoid the formation of dust and aerosols.[1][4]
- Use non-sparking tools to prevent ignition sources.[4][5]
- Keep the container tightly closed when not in use.[3][2]
- Do not eat, drink, or smoke in the handling area.[3][2]
- Wash hands thoroughly after handling.[3]

3. Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[4]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Accidental Release Measures

In the event of a spill, follow these procedures immediately:

- Evacuate personnel from the immediate spill area.[1]
- Ensure adequate ventilation.[1]

- Remove all sources of ignition.[1][4]
- Don appropriate PPE, including respiratory protection if necessary.[1]
- Contain the spill. Prevent further leakage or spillage if it is safe to do so.[1] Do not let the chemical enter drains.[1]
- Clean up the spill. Collect the material using spark-proof tools and place it into a suitable, closed container for disposal.[1][4]
- Dispose of the waste in accordance with local, state, and federal regulations.[6]

First Aid Measures

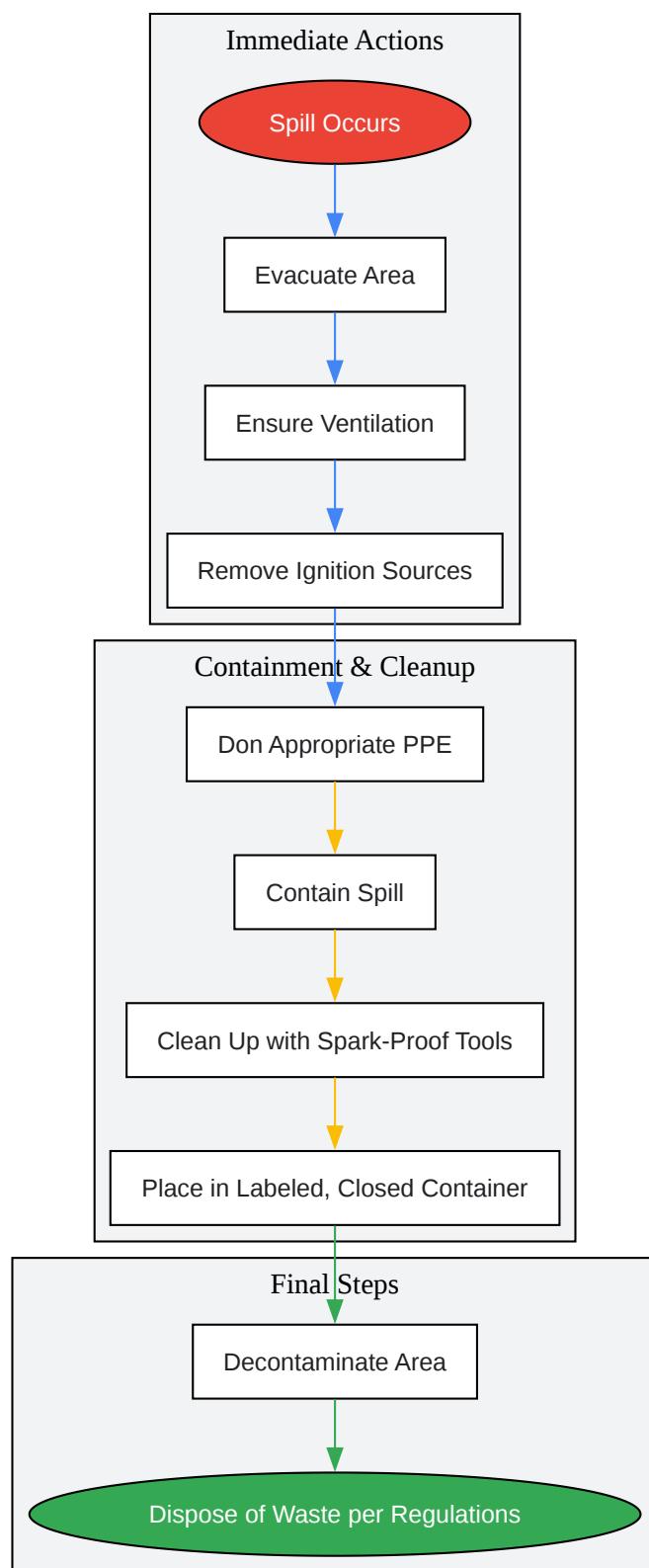
Exposure Route	First Aid Instructions
Inhalation	Move the victim into fresh air.[1] If breathing is difficult, give oxygen.[1] If not breathing, give artificial respiration and consult a doctor immediately.[1] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1][4]
Skin Contact	Take off contaminated clothing immediately.[1] [4] Wash off with soap and plenty of water.[1][4] Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes.[1] [4] Consult a doctor.[1][4]
Ingestion	Rinse mouth with water.[1][4] Do not induce vomiting.[1][4] Never give anything by mouth to an unconscious person.[1][4] Call a doctor or Poison Control Center immediately.[1][4]

Disposal Plan

Proper disposal of **2-Bromo-6-phenoxyypyridine** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation and Collection:
 - Designate a specific, labeled hazardous waste container for **2-Bromo-6-phenoxyppyridine** waste.[\[6\]](#) The container must be made of a compatible material, in good condition with a secure lid, and clearly labeled as "Hazardous Waste" with the chemical name.[\[6\]](#)
 - Carefully place the waste material and any contaminated disposable items (e.g., gloves, weighing paper) into the designated container.[\[6\]](#) Avoid generating dust.[\[6\]](#)
- Storage of Waste:
 - Securely seal the hazardous waste container.[\[6\]](#)
 - Store the sealed container in a designated, well-ventilated waste accumulation area, away from incompatible materials.[\[6\]](#)
- Final Disposal:
 - Arrange for the collection of the hazardous waste by a licensed environmental waste management company.[\[6\]](#)
 - All disposal must be in accordance with local, state, and federal regulations.[\[6\]](#) Do not dispose of this chemical in regular trash or down the sanitary sewer.[\[6\]](#)

Diagrammatic Workflow for Spill Response



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